

Safety and Handling of Alanine-2,3,3,3-d4: A Technical Guide

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Compound of Interest

Compound Name: Alanine-2,3,3,3-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **Alanine-2,3,3,3-d4**, a deuterated stable isotope of the non-essential amino acid L-alanine. This compound is primarily utilized as a tracer or an internal standard in metabolic research, biomolecular NMR, and mass spectrometry for quantitative analysis.^{[1][2][3]} While generally not classified as a hazardous substance, adherence to standard laboratory safety practices is essential to ensure the well-being of personnel and the integrity of experimental outcomes.^{[4][5]}

Physicochemical Properties

Alanine-2,3,3,3-d4 is a white to off-white solid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	C ₃ H ₃ D ₄ NO ₂	[1][3][6]
Molecular Weight	93.12 g/mol	[1][3][6][7][8][9]
CAS Number	18806-29-6 (L-form)	[2][4][7][8][10]
53795-92-9 (DL-form)	[1][6][11]	
Melting Point	314.5 °C (decomposes)	[3][7]
Form	Solid	[1][7]
Solubility	Soluble in water (≥ 50 mg/mL)	[1]
Isotopic Purity	≥98 atom % D	[4][7][8]

Hazard Identification and Safety Precautions

According to available safety data sheets, **Alanine-2,3,3,3-d₄** is not classified as a hazardous substance under current regulations.[4][5] However, as with any chemical substance, it is crucial to handle it with care to minimize exposure.

Potential Hazards:

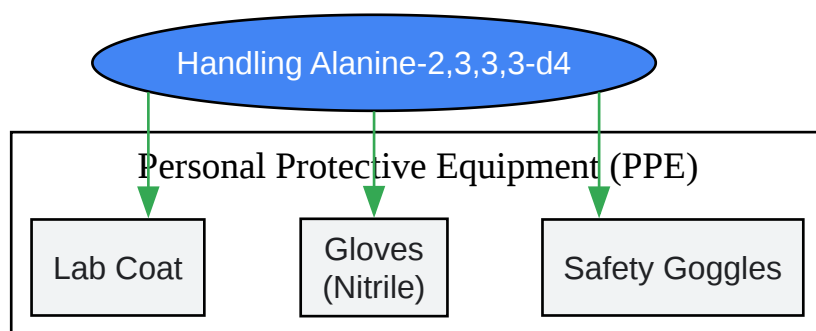
- **Inhalation:** Inhaling dust may cause respiratory irritation. If dust is inhaled, it is advised to move the individual to fresh air and have them blow their nose to clear the breathing passage.[4]
- **Skin Contact:** While not considered a skin irritant, prolonged contact may cause abrasive damage.[4] Systemic effects could occur following absorption, although this is not considered a primary route of concern.[4]
- **Eye Contact:** Direct contact with the eyes can cause irritation.[4]
- **Ingestion:** The material has not been classified as harmful by ingestion due to a lack of evidence.[4]

Personal Protective Equipment (PPE):

A risk assessment should be conducted before handling to determine the appropriate level of PPE. The following are general recommendations:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: In dusty environments, a NIOSH-approved respirator may be necessary.

The following diagram illustrates the recommended PPE for handling **Alanine-2,3,3,3-d4**.



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Recommended Personal Protective Equipment.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the quality and stability of **Alanine-2,3,3,3-d4**.

Handling:

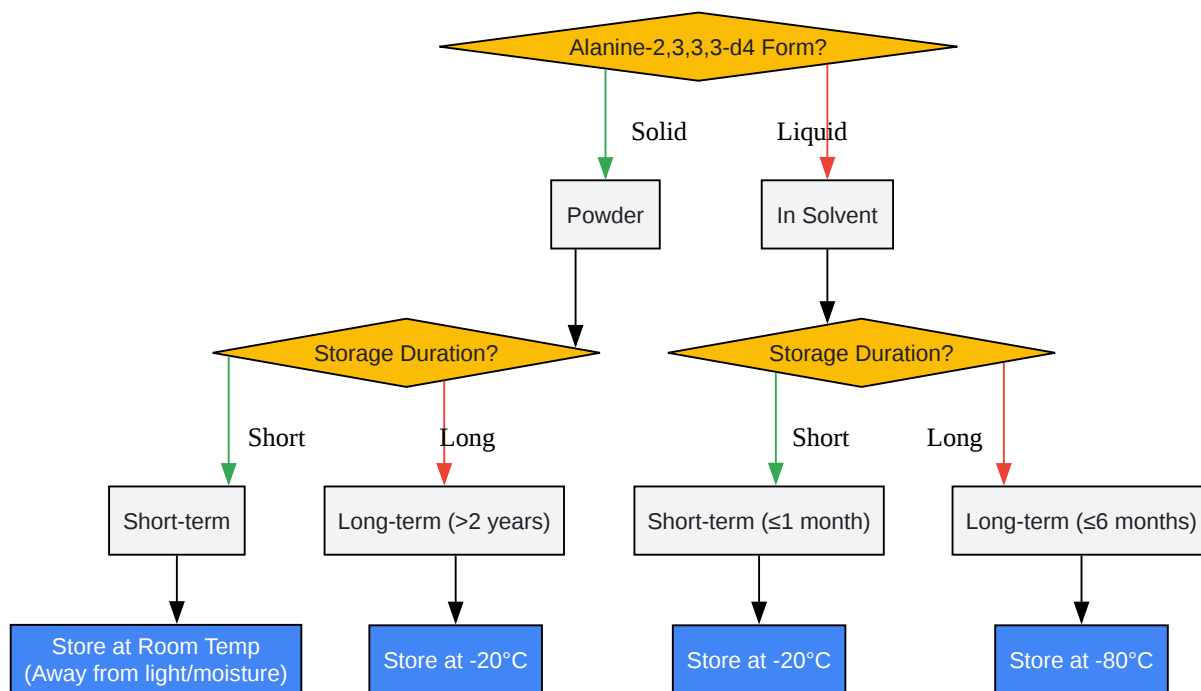
- Work in a well-ventilated area to avoid dust accumulation.^[4]
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.^[4]

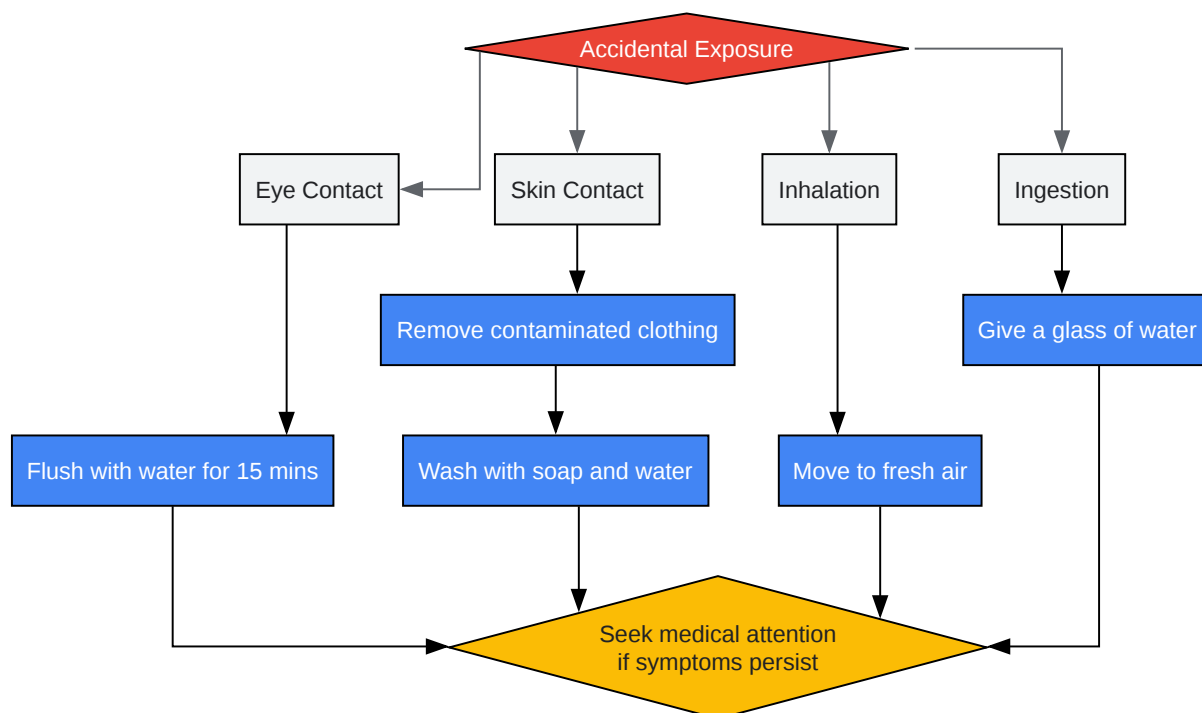
- Remove all sources of ignition as fine dust can be combustible.[\[4\]](#)

Storage:

- Powder: Store at room temperature or refrigerated (2-8°C).[\[3\]](#)[\[10\]](#) Some suppliers recommend storage at -20°C for long-term stability (up to 3 years).[\[1\]](#) Keep the container tightly closed and in a dry, well-ventilated place, away from light and moisture.[\[10\]](#)
- In Solvent: Stock solutions should be stored at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month).[\[1\]](#)[\[2\]](#) It is recommended to aliquot the solution to prevent repeated freeze-thaw cycles.[\[1\]](#)

The decision-making process for appropriate storage conditions is outlined in the diagram below.





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